

WDR46: A Scaffolding Hub in the Small Subunit Processome

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Compound of Interest

Compound Name: WDR46

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Executive Summary

Ribosome biogenesis is a fundamental and highly energy-consuming cellular process, essential for protein synthesis and cell growth. A critical early step in this pathway is the formation and maturation of the small ribosomal subunit (SSU), orchestrated by a massive ribonucleoprotein complex known as the SSU processome. Within this intricate machinery, the WD repeat-containing protein 46 (**WDR46**), also known as UTP7, functions as a crucial nucleolar scaffold protein. This guide provides a comprehensive technical overview of **WDR46**, detailing its structure, its integral role in the SSU processome, its network of molecular interactions, and its emerging significance in disease pathology. We present key quantitative data, detailed experimental protocols for studying its function, and visual pathways to elucidate its complex biological roles.

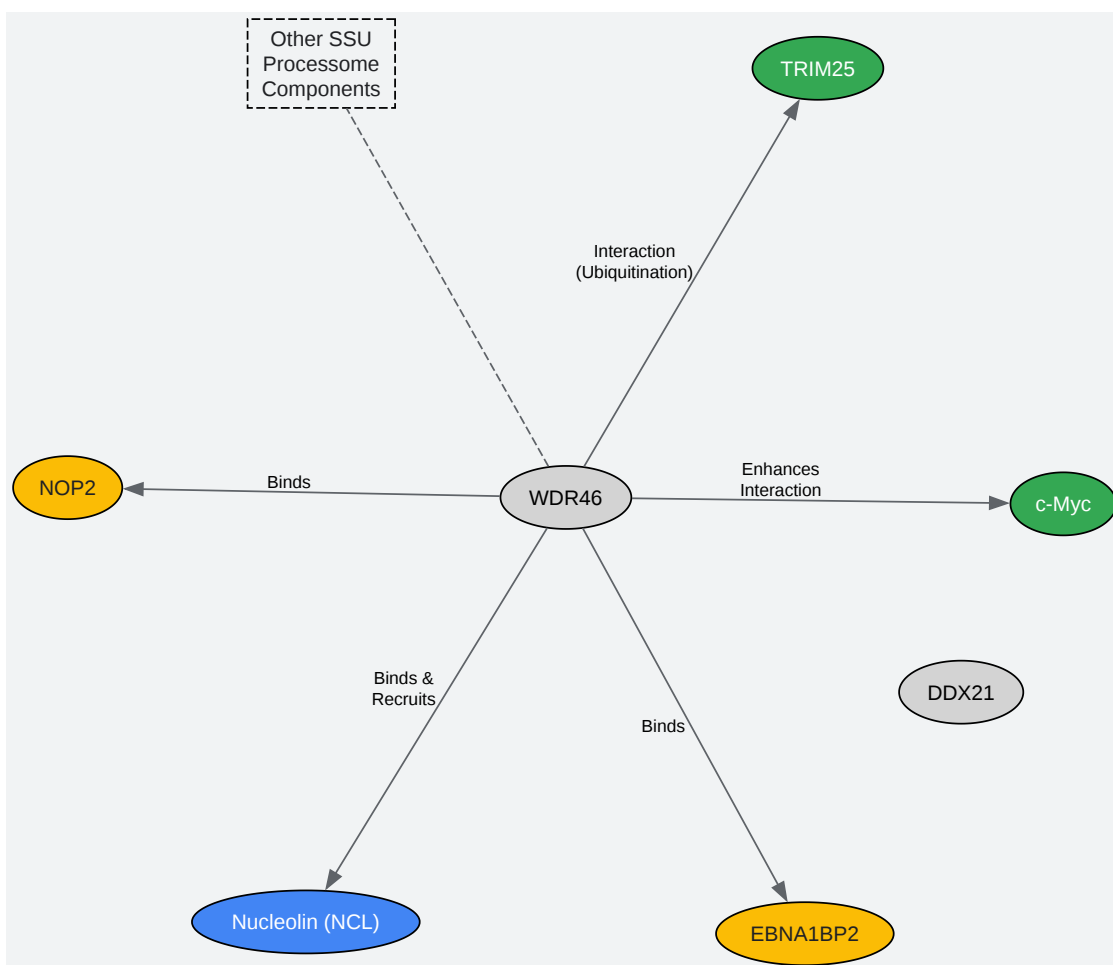
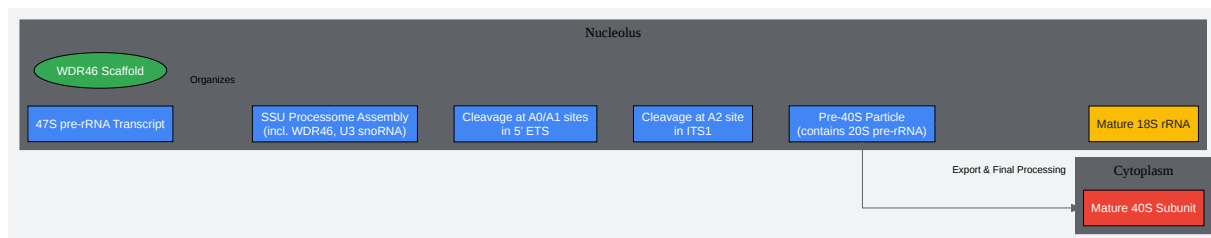
WDR46: A Core Component of the SSU Processome

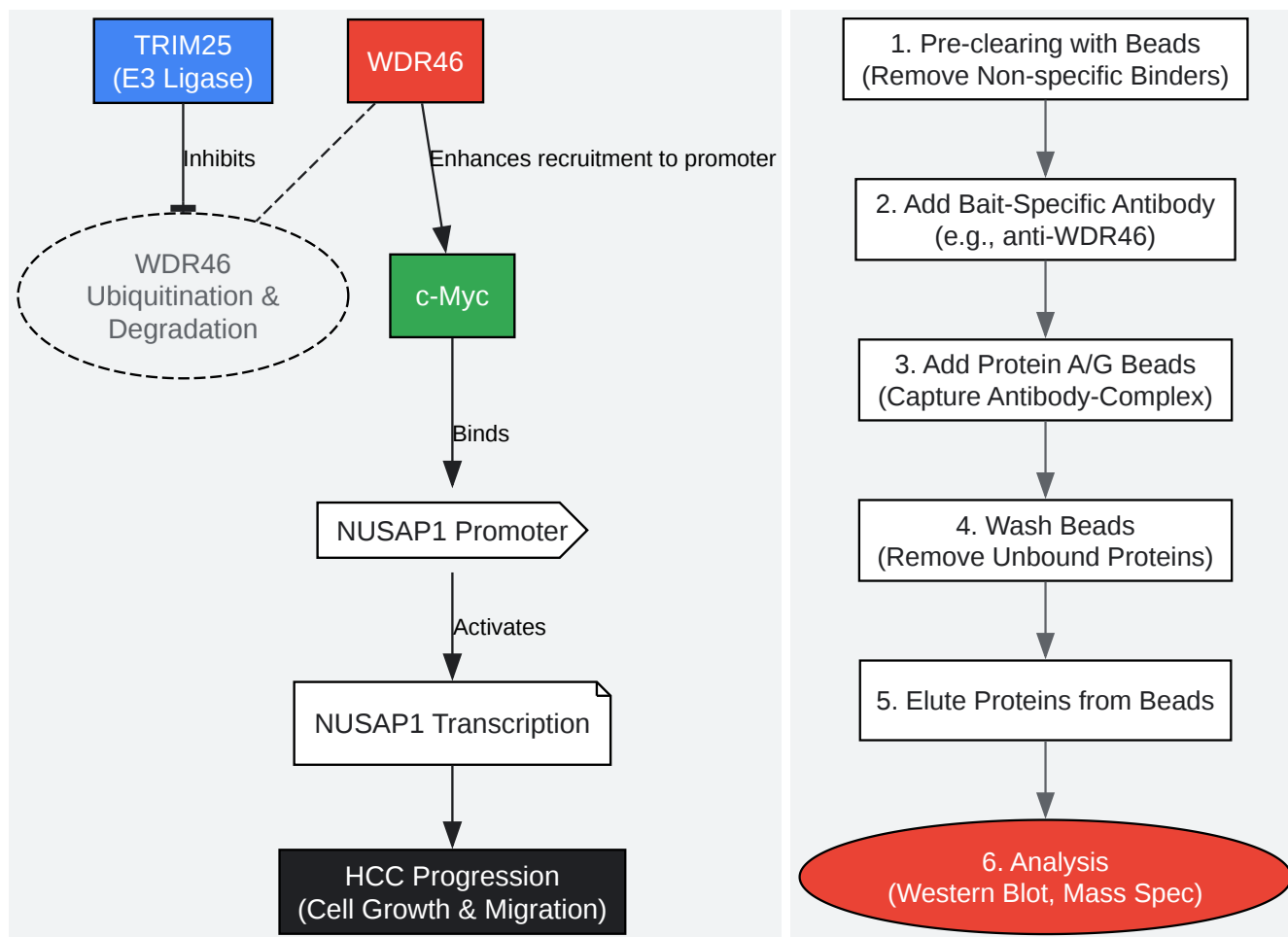
WDR46 is a highly insoluble protein that localizes to the nucleolus, the primary site of ribosome synthesis. Its localization is independent of DNA or RNA, highlighting its role as a foundational structural component.^[1] The protein is characterized by the presence of WD40 repeat domains, which typically mediate protein-protein interactions, forming a β -propeller structure that serves as a stable platform for the assembly of protein complexes.

Functionally, **WDR46** is an indispensable component of the SSU processome, a large ribonucleoprotein complex required for the biogenesis of the 18S rRNA.[2][3] The SSU processome is responsible for the early processing steps of the pre-rRNA transcript, including specific endonucleolytic cleavages that separate the mature 18S rRNA sequence from transcribed spacer regions.[2] **WDR46** acts as a scaffold, ensuring the proper assembly and spatial organization of other processing factors, thereby guaranteeing the fidelity and efficiency of ribosome production.[1]

The Role of WDR46 in SSU Processome Maturation

The maturation of the 40S ribosomal subunit begins with the transcription of a large 47S pre-rRNA precursor. The SSU processome, along with the U3 snoRNA, co-transcriptionally assembles on the 5' end of this precursor. **WDR46**'s role as a scaffold is critical during this phase, helping to organize the machinery required for a series of precise cleavage events at sites A0, A1, and A2 within the pre-rRNA transcript.[2] These cleavages are essential to liberate the 18S rRNA sequence from the 5' external transcribed spacer (5' ETS) and internal transcribed spacer 1 (ITS1). Depletion of **WDR46** disrupts this process, leading to defects in 18S rRNA production and impaired ribosome biogenesis.





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